

Agilent 8697 Headspace Sampler: A Technical Guide to Volatile Organic Compound Analysis

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Compound of Interest

Compound Name: AL 8697

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For Researchers, Scientists, and Drug Development Professionals

The Agilent 8697 Headspace Sampler is a cornerstone instrument for the analysis of volatile organic compounds (VOCs) across a spectrum of applications, including environmental monitoring, food and beverage quality control, and pharmaceutical analysis.^{[1][2][3]} Its automated sample handling and precise injection technology, coupled with gas chromatography (GC) and mass spectrometry (MS), provide a robust platform for identifying and quantifying VOCs in various matrices.^{[4][5]} This guide delves into the technical specifics, experimental protocols, and performance data of the Agilent 8697 for VOC analysis.

Core Principles of Headspace VOC Analysis

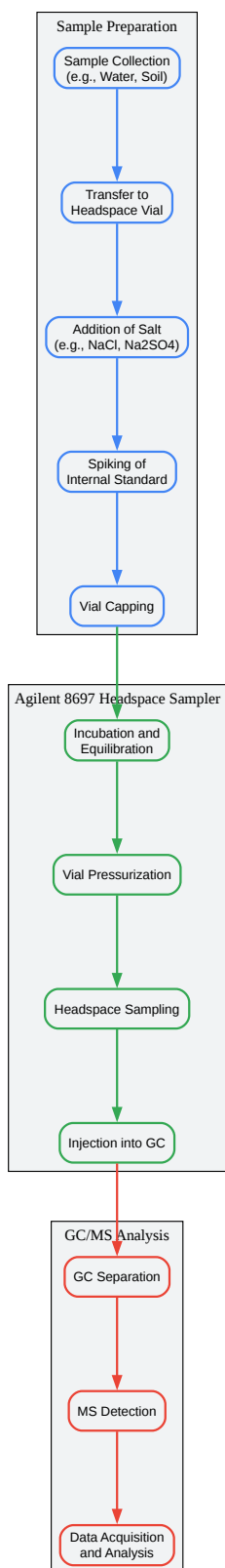
Static headspace analysis is a sample preparation technique that is highly suitable for the extraction and introduction of VOCs from liquid or solid samples into a GC or GC/MS system. The fundamental principle involves heating a sealed vial containing the sample to a specific temperature for a set period.^[1] This allows volatile compounds to partition from the sample matrix into the gas phase, or "headspace," above the sample. A portion of this vapor is then injected into the GC for separation and detection. To enhance the partitioning of VOCs into the

headspace and improve sensitivity, a salt, such as sodium chloride, is often added to the sample matrix.[\[1\]](#)[\[6\]](#)

System Configuration and Workflow

The Agilent 8697 Headspace Sampler is typically integrated with an Agilent GC, such as the 8860, 8890, or Intuvo 9000 series, and a mass selective detector (MSD), like the 5977B.[\[1\]](#)[\[2\]](#)[\[7\]](#) The 8697 features intelligent communication with the GC, allowing for a streamlined workflow and optimized throughput.[\[8\]](#)[\[9\]](#) The system's inert flow path and advanced electronic pneumatic control (EPC) ensure high precision and performance.[\[10\]](#)

A typical analytical workflow for VOC analysis using the Agilent 8697 involves sample preparation, headspace extraction, GC separation, and MS detection.



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Figure 1: General experimental workflow for VOC analysis.

Quantitative Performance Data

The Agilent 8697, in conjunction with Agilent GC/MS systems, demonstrates excellent performance for the quantitative analysis of VOCs. The following tables summarize key performance metrics from various application notes.

Table 1: Performance for VOCs in Water

Parameter	Result	Conditions	Reference
Repeatability (RSD%)	0.4% to 7.2%	64 VOCs at 10 µg/L and 20 µg/L	[1]
Linearity (R ²)	> 0.99 for all 55 target compounds	Concentration range: 1 to 400 µg/L	[4]
Limit of Quantitation (LOQ)	0.0228 to 3.68 µg/L	55 VOCs in SIM and Scan mode	[4]
Recovery Rate	90% to 125%	Spiked local lake water samples	[4]

Table 2: Performance for VOCs in Soil and Sediment

Parameter	Result	Conditions	Reference
Repeatability (RSD%)	1.0% to 4.3%	38 VOCs at 20 µg/L	[2]
Linearity (R ²)	> 0.996 for all 36 target compounds	Concentration range: 10 to 250 µg/kg	[2]
Limit of Detection (LOD)	0.51 to 1.21 µg/kg	36 VOCs in quartz sand blank	[2][5]
Limit of Quantitation (LOQ)	1.7 to 4.1 µg/kg	36 VOCs in quartz sand blank	[2][5]
Recovery Rate	71.7% to 125.9%	Spiked soil samples at 50 and 125 µg/kg	[2][5]

Detailed Experimental Protocols

Detailed methodologies are crucial for reproducible and accurate results. Below are representative experimental protocols for VOC analysis in water and soil matrices.

Protocol 1: VOC Analysis in Drinking Water

This protocol is based on the analysis of 64 VOCs in drinking water using the Agilent 8697 with an Intuvo 9000 GC and a 5977B GC/MSD.[\[1\]](#)

1. Sample Preparation:

- Add 2 g of sodium chloride (NaCl) to a 20 mL headspace vial.
- Add 10 mL of the water sample to the vial.
- Spike with an internal standard (IS) solution.
- Immediately cap the vial and shake to mix.[\[1\]](#)

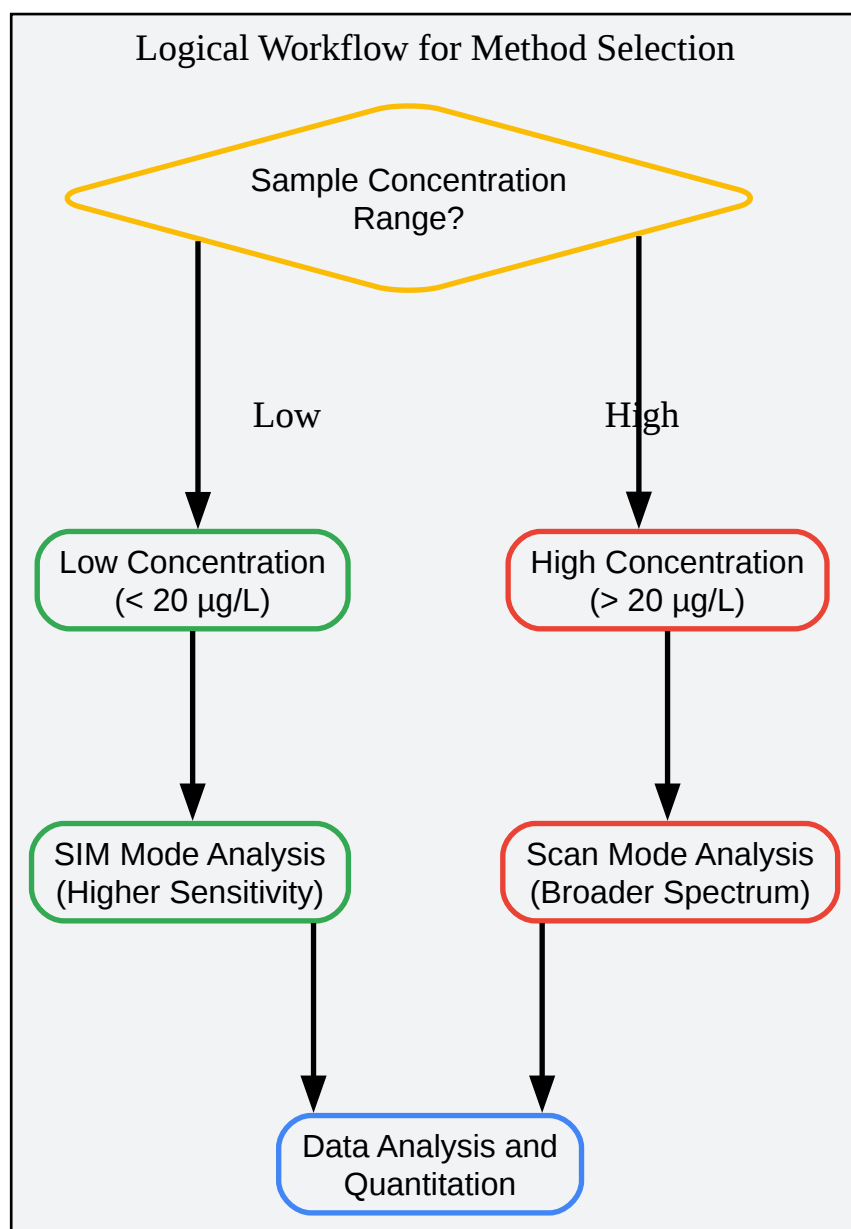
2. Agilent 8697 Headspace Sampler Conditions:

- Oven Temperature: 85 °C
- Loop Temperature: 95 °C
- Transfer Line Temperature: 105 °C
- Vial Equilibration Time: 20 minutes
- Injection Time: 0.5 minutes
- Carrier Gas: Helium or Hydrogen

3. GC/MSD Conditions:

- GC System: Agilent Intuvo 9000 GC
- Column: Agilent J&W DB-624 UI, 20 m x 0.18 mm, 1.0 µm
- Inlet Temperature: 250 °C

- Oven Program: 35 °C (1 min), ramp at 25 °C/min to 220 °C, hold for 2.5 min
- MSD System: Agilent 5977B GC/MSD with High-Efficiency Source
- Acquisition Mode: Scan or Single Ion Monitoring (SIM)



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Figure 2: Decision workflow for MS acquisition mode.

Protocol 2: VOC Analysis in Soil and Sediments

This protocol follows the Chinese standard HJ 642-2013 for the analysis of 36 VOCs in soil and sediments using the Agilent 8697 with an 8860 GC and a 5977B GC/MSD.[\[2\]](#)[\[9\]](#)

1. Sample Preparation:

- Weigh 2 g of the soil sample into a 20 mL headspace vial.
- Add 5 mL of a matrix modifier (organic-free water saturated with NaCl, pH ≤ 2).
- Spike with an internal standard (IS) to a concentration of 50 $\mu\text{g/L}$.
- Quickly seal the vial and shake well.[\[2\]](#)[\[9\]](#)

2. Agilent 8697 Headspace Sampler Conditions:

- Oven Temperature: 85 °C
- Loop Temperature: 100 °C
- Transfer Line Temperature: 110 °C
- Vial Equilibration Time: 30 minutes
- Injection Time: 1 minute
- Carrier Gas: Helium

3. GC/MSD Conditions:

- GC System: Agilent 8860 GC
- Column: Agilent J&W DB-624, 60 m x 0.25 mm, 1.4 μm
- Inlet Temperature: 200 °C
- Oven Program: 35 °C (10 min), ramp at 10 °C/min to 200 °C, hold for 5 min

- MSD System: Agilent 5977B GC/MSD with Inert Extraction Ion Source
- Acquisition Mode: Scan

Applications in Drug Development

In the pharmaceutical industry, the analysis of residual solvents is critical to ensure the safety and quality of drug products.[7] The Agilent 8697 Headspace Sampler is well-suited for these applications, providing the necessary sensitivity and reproducibility to meet regulatory requirements such as USP <467>. The automated nature of the system also enhances throughput in a regulated laboratory environment.

Conclusion

The Agilent 8697 Headspace Sampler, when coupled with a robust GC/MS system, provides a powerful and reliable platform for the analysis of volatile organic compounds. Its excellent quantitative performance, including high repeatability, linearity, and sensitivity, makes it an ideal choice for researchers, scientists, and drug development professionals. The detailed experimental protocols and established workflows ensure consistent and accurate results across a variety of matrices. The intelligent features and integrated system control contribute to a more efficient and productive laboratory.[8]

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